

Dihydroisoxazole: A Linchpin Intermediate in Modern Organic Synthesis

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The **dihydroisoxazole** scaffold, a five-membered heterocycle containing adjacent nitrogen and oxygen atoms, has emerged as a profoundly versatile and valuable intermediate in the field of organic synthesis. Its unique reactivity, stemming from the latent functionality within the N-O bond, provides a powerful platform for the stereocontrolled synthesis of a diverse array of complex molecules, including natural products and pharmaceutically active compounds.[1][2][3] This technical guide provides a comprehensive overview of the synthesis, reactivity, and strategic application of **dihydroisoxazole**s, offering detailed experimental protocols and quantitative data to support researchers in leveraging this remarkable synthetic tool.

Synthesis of Dihydroisoxazoles: The Power of 1,3-Dipolar Cycloaddition

The most prevalent and efficient method for constructing the **dihydroisoxazole** ring is the [3+2] cycloaddition reaction between a nitrile oxide and an alkene.[4][5][6] This powerful transformation allows for the rapid assembly of the heterocyclic core with a high degree of regio- and stereocontrol.

Nitrile oxides, being unstable species, are typically generated in situ from various precursors, most commonly aldoximes or primary nitroalkanes.[5][7] The choice of precursor and the method of nitrile oxide generation can significantly influence the reaction outcome and substrate scope.

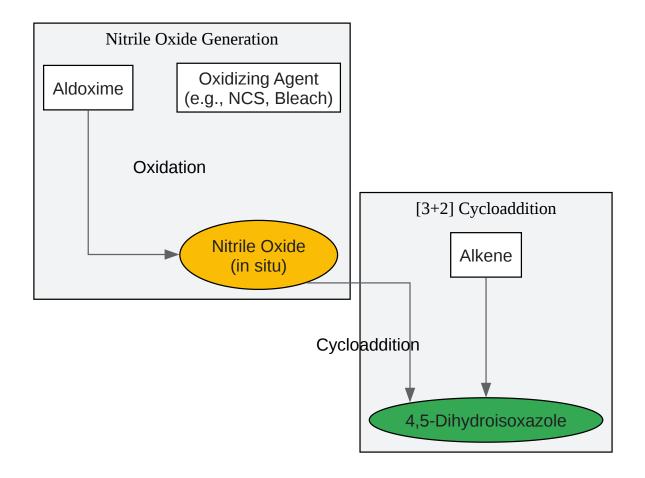


Nitrile Oxide Generation and Cycloaddition

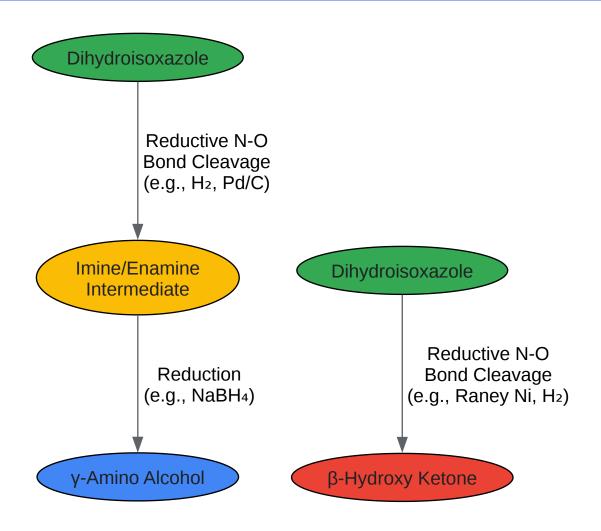
A variety of methods have been developed for the in situ generation of nitrile oxides, each with its own advantages. Common methods include the dehydrohalogenation of hydroximoyl chlorides, the oxidation of aldoximes, and the dehydration of nitroalkanes.[7] The subsequent 1,3-dipolar cycloaddition with an alkene proceeds to form the 4,5-dihydroisoxazole ring.

A general workflow for this process is illustrated below:









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